

(S)-N-Glycidylphthalimide molecular weight and formula

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Compound of Interest

Compound Name: (S)-N-Glycidylphthalimide

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In-Depth Technical Guide: (S)-N-Glycidylphthalimide

This guide provides core physicochemical properties of **(S)-N-Glycidylphthalimide**, a versatile building block in organic and medicinal chemistry. The information is tailored for researchers, scientists, and professionals in drug development.

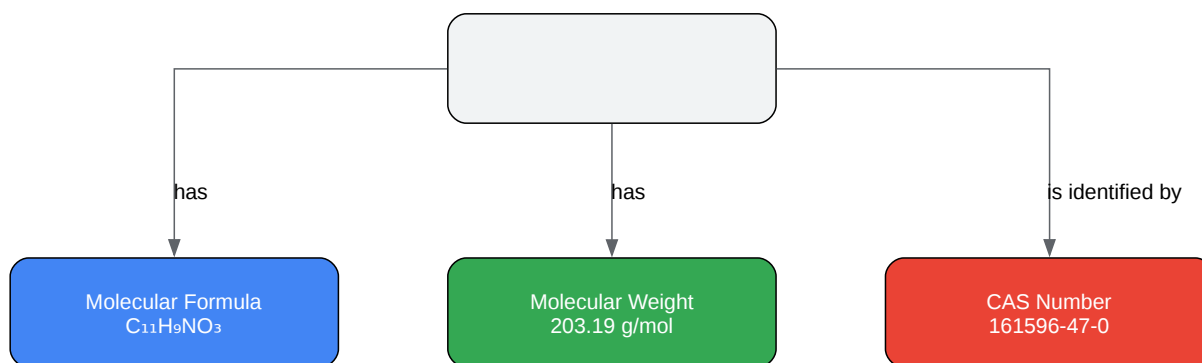
Physicochemical Properties

(S)-N-Glycidylphthalimide, also known as (S)-(+)-N-(2,3-Epoxypropyl)phthalimide, is a key intermediate in various synthetic processes.^[1] Its chemical and physical characteristics are fundamental to its application in research and development.

Property	Value
Molecular Formula	C ₁₁ H ₉ NO ₃ ^{[1][2][3][4][5]}
Molecular Weight	203.19 g/mol ^{[1][3][4][5]} (often rounded to 203.2) ^[2]
CAS Number	161596-47-0 ^{[1][2][3][4][5]}
Appearance	White or off-white crystalline powder ^[2]
Melting Point	100 - 104 °C ^[2]

Logical Relationship of Compound Data

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers.



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Fig. 1: Core Identifiers of **(S)-N-Glycidylphthalimide**

This document is intended for informational purposes for a technical audience. Due to the nature of the request, experimental protocols and signaling pathways are not applicable for the presentation of basic molecular data.

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